

# An In-depth Technical Guide on (R)-(+)-2-Bromopropionic Acid

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## Compound of Interest

Compound Name: (R)-(+)-2-Bromopropionic acid

Cat. No.: B167591

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## Abstract

This document provides core technical data on **(R)-(+)-2-Bromopropionic acid**, a chiral building block significant in organic synthesis and the development of pharmaceuticals. The primary focus is to present the fundamental molecular properties, including its chemical formula and molecular weight, in a clear and accessible format for researchers, scientists, and professionals in drug development.

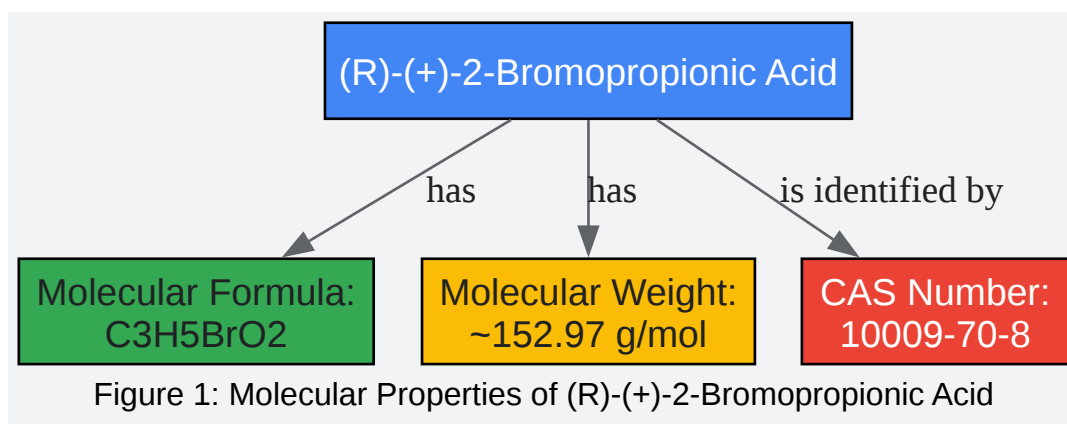
## Core Molecular Data

**(R)-(+)-2-Bromopropionic acid**, also known as (R)-2-bromopropanoic acid, is a halogenated carboxylic acid. Its chirality, indicated by the (R)-(+) designation, makes it a valuable intermediate in the synthesis of stereospecific molecules.

Parameter	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>5</sub> BrO <sub>2</sub>	[1][2][3]
Molecular Weight	152.97 g/mol	[1]
152.975 g/mol	[2][3]	
152.98 g/mol	[4]	
CAS Number	10009-70-8	[1][4]

## Logical Relationship of Molecular Information

The following diagram illustrates the relationship between the compound's name and its fundamental chemical properties.



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Caption: Molecular Properties of **(R)-(+)-2-Bromopropionic Acid**

Note on Inapplicability of Further Sections: The request for detailed experimental protocols and signaling pathways is not applicable to the fundamental properties of a chemical compound like **(R)-(+)-2-Bromopropionic acid**. Experimental protocols would relate to specific chemical reactions in which this compound is used as a reagent, rather than an inherent property of the molecule itself. Signaling pathways are complex biological processes and are not a characteristic of a simple organic acid.

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## References

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